

Application Note: In Vitro Profiling of Ethyl 2,6-dihydroxy-4-methylbenzoate

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Compound of Interest

Compound Name: *Ethyl 2,6-dihydroxy-4-methylbenzoate*

CAS No.: 90904-35-1

Cat. No.: B12702227

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Introduction & Compound Analysis

Ethyl 2,6-dihydroxy-4-methylbenzoate (CAS: 90904-35-1) is a structural isomer of the well-known lichen metabolite Ethyl Orsellinate (Ethyl 2,4-dihydroxy-6-methylbenzoate). While the 2,4-isomer is extensively documented for its cytotoxic and antimicrobial properties, the 2,6-isomer represents a distinct chemical entity with unique intramolecular hydrogen bonding potential.

Structural Significance

The 2,6-dihydroxy substitution pattern places two hydroxyl groups ortho to the ethyl ester moiety. This creates a "dual-clamped" hydrogen bonding environment around the carbonyl oxygen, theoretically increasing lipophilicity compared to its 2,4-isomer. Researchers investigating this compound are typically exploring:

- **Antioxidant Capacity:** The symmetric phenolic hydroxyls suggest potent radical scavenging activity.

- **Anti-inflammatory Potential:** Structural similarity to salicylates suggests potential inhibition of cyclooxygenase (COX) or lipoxygenase (LOX) pathways.
- **Pharmaceutical Intermediates:** Use as a scaffold for resorcinolic drug synthesis.

Note on Isomer Distinction: Literature often defaults to "Ethyl Orsellinate" (2,4-isomer). Ensure your procurement specifically verifies CAS 90904-35-1 (2,6-isomer) via NMR/HPLC, as biological activity may differ significantly due to the altered steric environment.

Preparation & Handling

Solubility Profile

Unlike polar salts, **Ethyl 2,6-dihydroxy-4-methylbenzoate** is a lipophilic phenol. It exhibits poor aqueous solubility and requires organic co-solvents for in vitro introduction.

Solvent	Solubility Rating	Max Conc. (Approx)	Usage Note
DMSO	Excellent	>50 mM	Preferred vehicle for cell assays.
Ethanol	Good	~25 mM	Suitable for antioxidant assays (DPPH).
Water/PBS	Poor	<0.1 mM	Do not dissolve directly. Precipitates immediately.

Stock Solution Protocol

Objective: Prepare a 50 mM Master Stock.

- **Weighing:** Accurately weigh 9.81 mg of **Ethyl 2,6-dihydroxy-4-methylbenzoate** (MW: 196.20 g/mol).
- **Solubilization:** Add 1.0 mL of sterile, anhydrous DMSO (dimethyl sulfoxide).

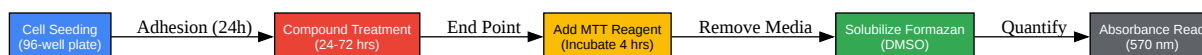
- **Mixing:** Vortex vigorously for 30 seconds. If crystals persist, sonicate in a water bath at 37°C for 5 minutes.
- **Storage:** Aliquot into amber microcentrifuge tubes (light sensitive). Store at -20°C. Stable for 6 months.

Self-Validating Step: Before use, thaw an aliquot and centrifuge at 10,000 x g for 1 minute. If a pellet is visible, the compound has crashed out; re-sonicate or discard.

Cell Viability & Cytotoxicity Profiling (MTT Assay)

Rationale: Before assessing functional bioactivity, the non-cytotoxic range must be established. Phenolic esters can exhibit cytotoxicity at high concentrations via membrane disruption or mitochondrial uncoupling.

Experimental Workflow (Graphviz)



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Caption: Standard MTT cytotoxicity workflow. Critical checkpoints include cell adhesion time and complete solubilization of formazan crystals.

Detailed Protocol

Cell Lines: L929 (Fibroblasts) or HepG2 (Liver carcinoma). **Reagents:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).

- **Seeding:** Plate cells at

cells/well in 100 µL media. Incubate 24h at 37°C/5% CO₂.
- **Treatment Preparation:**
 - Prepare serial dilutions of the 50 mM Stock in culture media.

- Recommended Range: 0, 10, 25, 50, 100, 200 μ M.
- Control: Vehicle control (Media + 0.4% DMSO). Note: DMSO > 0.5% is cytotoxic.
- Incubation: Aspirate old media and add 100 μ L of treatment media. Incubate for 48 hours.
- MTT Addition: Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well. Incubate 4 hours.
- Solubilization: Carefully aspirate media (do not disturb purple crystals). Add 100 μ L DMSO. Shake plate for 10 mins.
- Measurement: Measure Absorbance (OD) at 570 nm (reference 630 nm).

Calculation:

Functional Bioassay: Antioxidant Capacity (DPPH)

Rationale: The 2,6-dihydroxy structure is a prime candidate for Radical Scavenging Activity (RSA). The DPPH assay is the industry standard for lipophilic phenols.

Mechanism of Action

The phenolic hydrogens (Ar-OH) donate a hydrogen atom to the stable DPPH radical (purple), converting it to the non-radical hydrazine form (yellow).

Protocol

- Reagent Prep: Prepare 0.1 mM DPPH solution in Ethanol (freshly made, protect from light).
- Sample Prep: Dilute compound in Ethanol to concentrations: 5, 10, 20, 40, 80 μ M.
- Assay Setup:
 - Sample: 100 μ L Sample + 100 μ L DPPH solution.
 - Control: 100 μ L Ethanol + 100 μ L DPPH solution.
 - Blank: 200 μ L Ethanol.

- Incubation: 30 minutes in the dark at Room Temperature.
- Read: Absorbance at 517 nm.

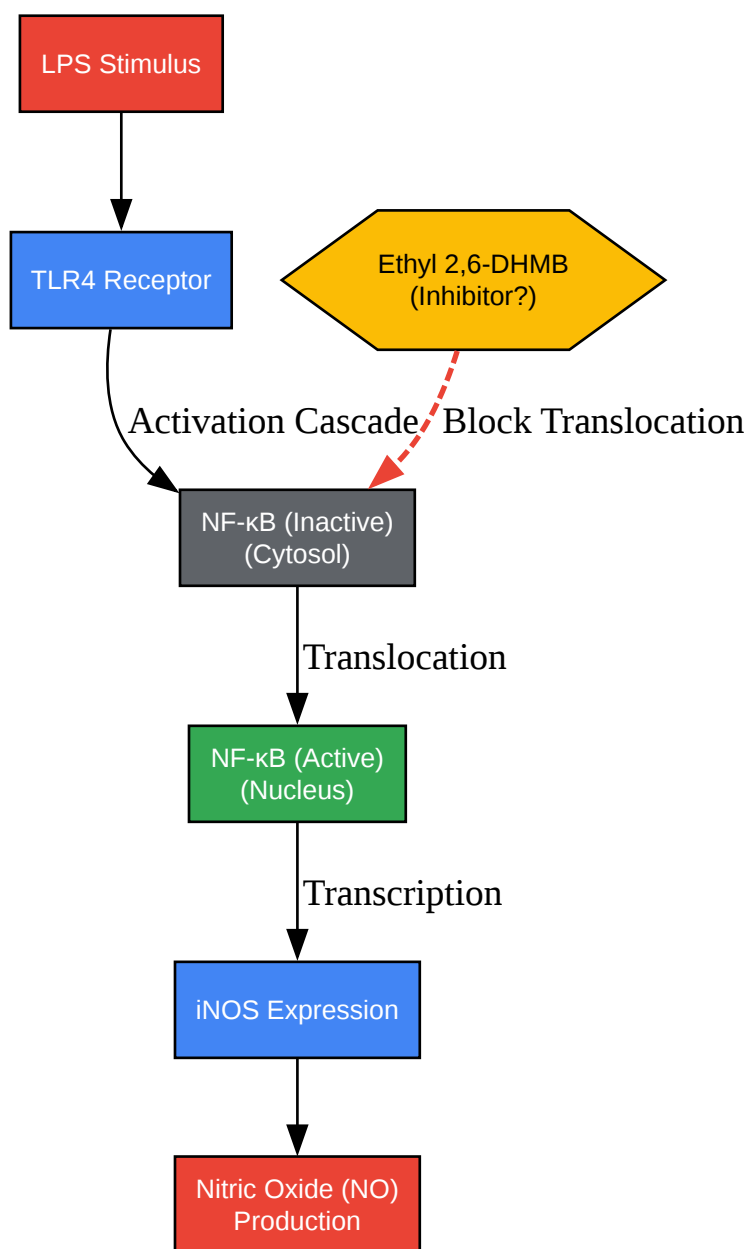
Data Interpretation: Calculate the IC₅₀ (concentration required to scavenge 50% of radicals).

- Expected Result: Based on the structural analog Ethyl Orsellinate, the IC₅₀ should be in the low micromolar range (<50 μ M), indicating potent antioxidant activity [1, 2].

Advanced Mechanism: Anti-Inflammatory Signaling

Rationale: Benzoate derivatives often modulate the NF- κ B pathway. The 2,6-isomer may inhibit Nitric Oxide (NO) production in LPS-stimulated macrophages.

Signaling Pathway Diagram (Graphviz)



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Caption: Hypothetical mechanism of action. The compound may prevent NF-κB translocation, reducing downstream iNOS expression and NO release.

Nitric Oxide (Griess) Assay Protocol

- Cell Model: RAW 264.7 Macrophages.

- Induction: Pre-treat cells with Compound (10-50 μ M) for 1 hour, then add LPS (1 μ g/mL). Incubate 24h.
- Supernatant Collection: Transfer 100 μ L of culture supernatant to a new plate.
- Griess Reaction: Add 100 μ L Griess Reagent (1:1 mix of 1% sulfanilamide and 0.1% NED).
- Read: Measure absorbance at 540 nm immediately.
- Standard Curve: Use Sodium Nitrite () to generate a standard curve (0-100 μ M) for quantification.

References

- Bogo, D., et al. (2010). "In vitro antitumour activity of orsellinates." Zeitschrift für Naturforschung C, 65(1-2), 43-48. [Link](#)
 - Context: Establishes cytotoxicity baselines for the structural isomer Ethyl Orsellin
- Lopes, T. I., et al. (2008). "Radical-scavenging activity of orsellinates." Chemical and Pharmaceutical Bulletin, 56(11), 1551-1554. [Link](#)
 - Context: Provides the DPPH protocol and comparative data for methyl/ethyl benzoate deriv
- Gomes, A. T., et al. (2006). "Cytotoxic activity of orsellinates." Zeitschrift für Naturforschung C, 61(9-10), 653-657. [Link](#)
 - Context: Validates the use of DMSO and cytotoxicity ranges for this chemical class.
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